

Current Understanding of Orellanine Biosynthesis

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Orellanine

CAS No.: 37338-80-0

Cat. No.: S538199

[Get Quote](#)

The genetic and enzymatic pathway leading to **orellanine** production remains a gap in scientific knowledge [1]. Research has successfully uncovered the biosynthesis of **anthraquinone pigments** like dermolutein and physcion in *Cortinarius* species [1]. These pathways involve specific non-reducing polyketide synthases (nrPKSs) and O-methyltransferases (OMTs) that are evolutionarily distinct from those in other fungi [1]. This discovery demonstrates the unique biochemical capabilities of *Cortinarius* mushrooms but does not extend to the **orellanine** pathway.

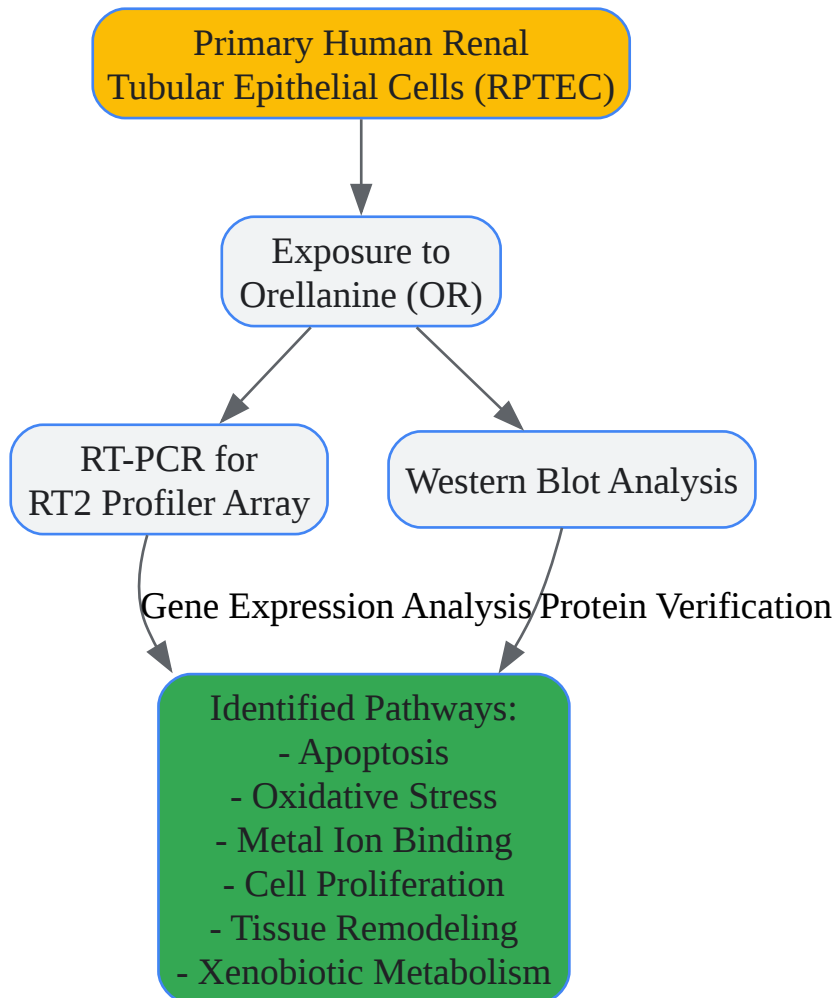
Orellanine is a **bipyridine N-oxide compound** (3,3',4,4'-tetrahydroxy-2,2'-bipyridine-N,N'-dioxide) [2] [3]. Its chemical synthesis was first achieved in 1985 [3], but the analogous biological pathway within the mushroom is not yet defined.

Experimental Insights into Toxicity and Detection

While the biosynthesis pathway is unknown, recent research provides crucial insights into **orellanine's** toxicological mechanisms and methods for its detection.

Novel Mechanisms of Toxicity

A 2023 study investigated **orellanine** toxicity in human renal cells and identified several novel pathways [2]. The experimental workflow and key mechanisms are summarized below.



[Click to download full resolution via product page](#)

*Experimental workflow for identifying **orellanine** toxicity mechanisms [2].*

Key findings from this study include [2]:

- The half maximal inhibitory concentration (IC₅₀) of **orellanine** was determined to be **319.2 µg/mL** in MCF-7 cell lines.
- Key genes that were **upregulated** included *FMO2*, *CDKN1A*, and *MMP7*.
- Key genes that were **downregulated** included *CYP1A1*, *CYP1B1*, and *VIM*.

Analytical Methods for Orellanine Detection

Although not biosynthesis studies, developed analytical methods are crucial for future biosynthetic research. The table below summarizes two key methods.

Method	Detection Principle	Sensitivity	Key Application
High-Performance Liquid Chromatography (HPLC) [4]	Separation and quantification based on chemical properties	17 µg/g	Identification and quantification of orellanine in mushroom tissue
Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) [4]	High-sensitivity mass analysis for identification and quantification	30 ng/g (nearly 2000x more sensitive than HPLC)	Confirmation of orellanine in novel species (e.g., <i>Cortinarius armillatus</i>)

Research Recommendations and Future Directions

For professionals investigating **orellanine** biosynthesis, the following approaches are recommended based on current knowledge gaps:

- **Leverage Genomic and Transcriptomic Tools:** The successful identification of anthraquinone pathways in *Cortinarius* used genome sequencing and transcriptomic analysis of differently pigmented tissues [1]. This same methodology could be applied to *C. orellanus* and *C. rubellus*, comparing gene expression in toxin-producing and non-producing life stages or tissues.
- **Explore Non-Clustered Genes:** In *Cortinarius*, biosynthetic genes for anthraquinones are not always clustered [1]. Therefore, searches for **orellanine** biosynthetic genes should extend beyond looking for single gene clusters.
- **Investigate Potential Precursors:** Given that **orellanine** is a bipyridine, research could focus on identifying the potential **pyridine or polyketide precursors** and the enzymes that dimerize and modify them.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Discovery of Cortinarius O-methyltransferases for the ...
[biotechnologyforbiofuels.biomedcentral.com]
2. Toxicity induced by orellanine from the mushroom ... [sciencedirect.com]
3. Orellanine [en.wikipedia.org]
4. A novel orellanine containing mushroom Cortinarius ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Current Understanding of Orellanine Biosynthesis]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b538199#orellanine-biosynthesis-in-cortinarius-mushrooms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com